

Application Notes and Protocols for the Characterization of Myristyl Oleate

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Compound of Interest

Compound Name: Myristyl oleate

Cat. No.: B1616087

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Myristyl oleate (tetradecyl (Z)-octadec-9-enoate) is a wax ester synthesized from myristyl alcohol and oleic acid. Its unique physicochemical properties, including emolliency and the ability to form stable emulsions, make it a valuable ingredient in cosmetics, pharmaceuticals, and as an excipient in drug delivery systems. Accurate and comprehensive characterization of **myristyl oleate** is crucial for quality control, formulation development, and ensuring its performance in various applications. These application notes provide detailed protocols for the characterization of **myristyl oleate** using various analytical techniques.

Physicochemical Properties of Myristyl Oleate

A summary of the key physicochemical properties of **myristyl oleate** is presented in Table 1. This data is essential for understanding the behavior of the molecule in different formulations and during analysis.

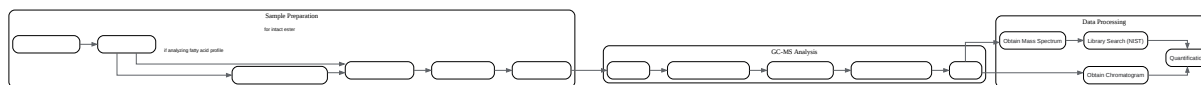
Table 1: Physicochemical Properties of **Myristyl Oleate**

Property	Value	Reference
Molecular Formula	C ₃₂ H ₆₂ O ₂	
Molecular Weight	478.83 g/mol	
Appearance	Solid at room temperature	
Melting Point	22.5°C	
Freezing Point	19.9°C	
Boiling Point	Not specified	
Water Solubility	4.927 x 10 ⁻¹⁰ mg/L at 25°C (estimated)	
Kovats Retention Index	3321.09 (standard non-polar column)	

Analytical Techniques for Characterization

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of **myristyl oleate**. It provides information on the purity of the compound and can be used to identify any related impurities.



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Caption: Workflow for the GC-MS analysis of **myristyl oleate**.

1. Sample Preparation:

- For Intact **Myristyl Oleate**: Accurately weigh approximately 10 mg of the **myristyl oleate** sample and dissolve it in 1 mL of high-purity hexane.
- For Fatty Acid Profile (via Transesterification): To analyze the constituent fatty acids, a derivatization step to form fatty acid methyl esters (FAMES) is required.
 - Weigh approximately 20 mg of the **myristyl oleate** sample into a glass vial.
 - Add 1 mL of 0.5 M sodium methoxide in methanol.
 - Cap the vial tightly and vortex for 1 minute.
 - Heat the vial at 60°C for 15 minutes.
 - After cooling, add 1 mL of hexane and vortex for 1 minute.
 - Add 1 mL of saturated sodium chloride solution and vortex for 30 seconds.
 - Centrifuge to separate the layers and transfer the upper hexane layer containing the FAMES to a clean vial.

2. GC-MS Instrumentation and Conditions:

- A typical GC-MS system equipped with a capillary column is suitable. The following conditions can be used as a starting point and optimized as needed.

Table 2: GC-MS Instrumental Parameters

Parameter	Condition
Gas Chromatograph	Agilent 7890B GC or equivalent
Mass Spectrometer	Agilent 5977B MSD or equivalent

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